

Application Notes: N-Terminal Modification of Peptides using AC-Ser(tbu)-OH

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Compound of Interest

Compound Name: AC-Ser(tbu)-OH

Cat. No.: B556382

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Introduction

N-terminal modification is a critical strategy in peptide and protein engineering, employed to enhance stability, modulate bioactivity, and improve pharmacokinetic profiles. One of the most common modifications is N-terminal acetylation, which neutralizes the positive charge of the N-terminal amine and can mimic the natural structure of many proteins.^{[1][2]} This modification often increases a peptide's resistance to degradation by exopeptidases, thereby extending its biological half-life.^{[3][4]}

AC-Ser(tbu)-OH, or N-Acetyl-O-tert-butyl-L-serine, is a specialized amino acid derivative designed for the convenient introduction of an N-terminal acetylated serine residue. The tert-butyl (tBu) group provides robust protection for the serine side-chain hydroxyl group during standard solid-phase peptide synthesis (SPPS), preventing unwanted side reactions.^[5] This reagent is particularly valuable for synthesizing complex therapeutic peptides where N-terminal modifications are essential for function.^[6]

Reagent Properties and Rationale for Use

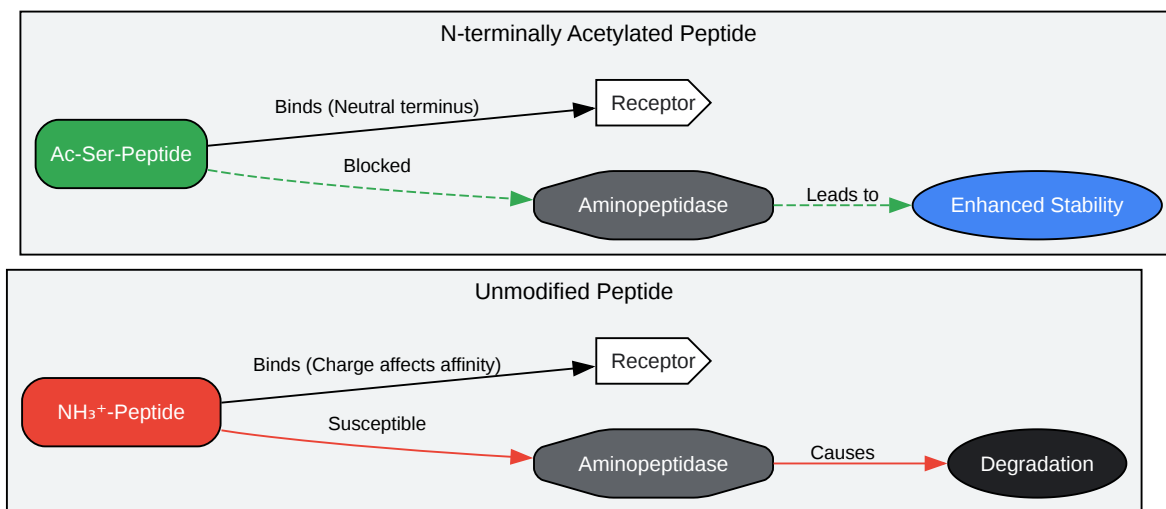
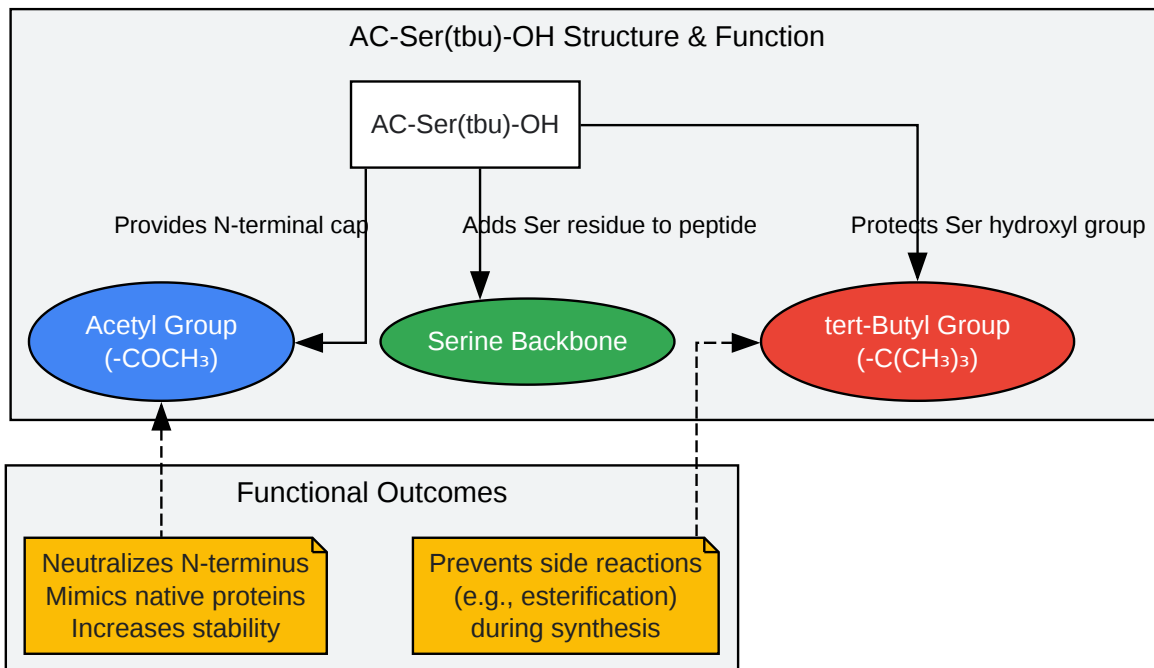
AC-Ser(tbu)-OH is a bifunctional reagent that simultaneously introduces an N-terminal acetyl cap and a serine residue. This is advantageous when the desired peptide sequence begins with serine and requires N-terminal acetylation for optimal activity or stability.

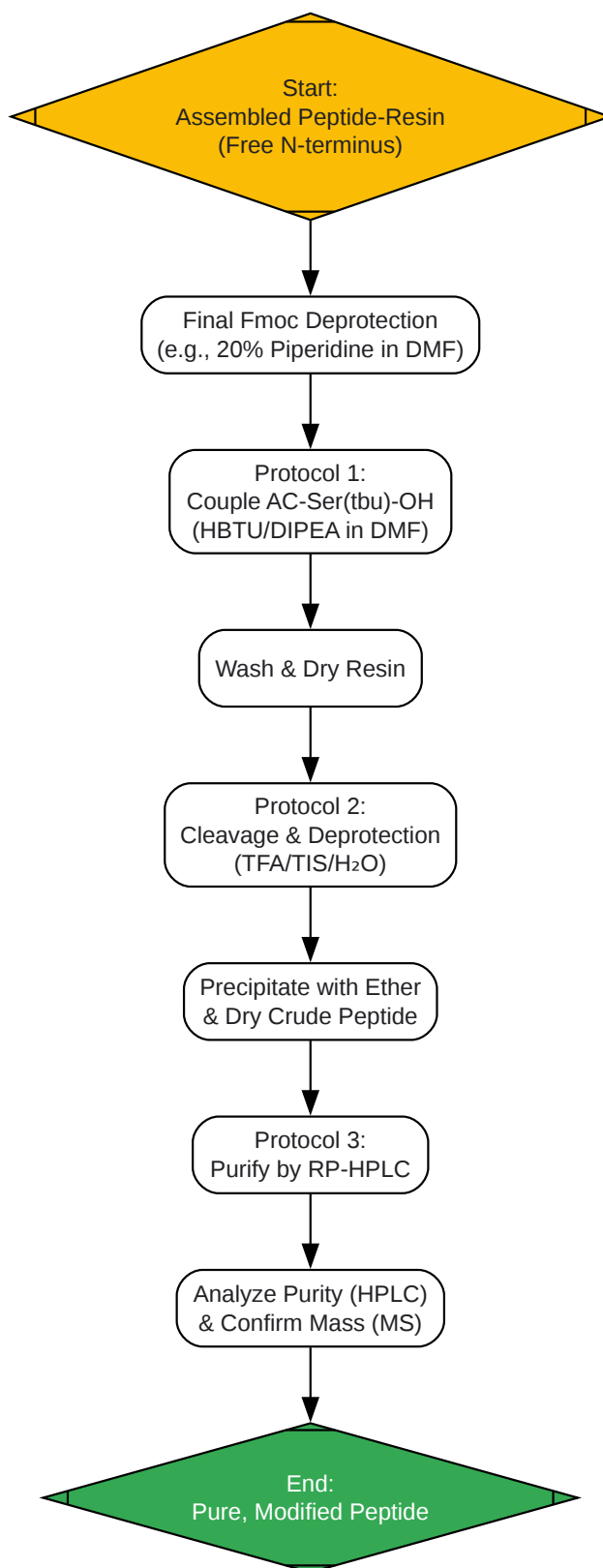
Table 1: Physicochemical Properties of **AC-Ser(tbu)-OH**

Property	Value	Reference
CAS Number	77285-09-7	[7] [8]
Molecular Formula	C ₉ H ₁₇ NO ₄	[8]
Molecular Weight	203.24 g/mol	[8]
Form	White Crystalline Powder	[9]

| Storage Temp. | -15°C to 2-8°C |[\[9\]](#)[\[10\]](#) |

The core advantage of using **AC-Ser(tbu)-OH** lies in its orthogonal protection strategy, which is fully compatible with standard Fmoc/tBu-based solid-phase peptide synthesis.[\[6\]](#)





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